

Solubility Profile of TAPSO: A Technical Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *N*-(Tris(hydroxymethyl)methyl)-3-amino-2-hydroxypropanesulfonic acid

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Introduction

TAPSO, chemically known as 3-[[1,3-dihydroxy-2-(hydroxymethyl)propan-2-yl]amino]-2-hydroxypropane-1-sulfonic acid, is a zwitterionic biological buffer widely utilized in biochemical and molecular biology research. Its utility is primarily due to its pKa of 7.6 (at 25°C), which makes it an effective buffer in the physiological pH range of 7.0 to 8.2.^{[1][2]} A comprehensive understanding of its solubility in various common laboratory solvents is crucial for its effective application in experimental design, particularly in drug formulation and development where buffer selection can significantly impact outcomes. This guide provides a detailed overview of the solubility of TAPSO, methodologies for its determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of TAPSO has been determined in a limited number of solvents. The available quantitative data is summarized in the table below. It is important to note that TAPSO, like many zwitterionic Good's buffers, exhibits limited solubility in many common organic solvents.

Solvent	Solubility	Temperature	Notes
Water (warm)	0.333 g/mL	Not Specified	Clear to slightly hazy, colorless solution.[1] [2]
Water	130 g/L (0.13 g/mL)	20°C	-
Water	1.00 M	0°C	Saturation concentration.
Dimethyl Sulfoxide (DMSO)	50 mg/mL	Not Specified	Ultrasonic assistance may be needed.
Dimethyl Sulfoxide (DMSO)	10 mM	Not Specified	-
Ethanol	Data not readily available	-	Zwitterionic buffers generally have poor solubility in less polar organic solvents.
Methanol	Data not readily available	-	Zwitterionic buffers generally have poor solubility in less polar organic solvents.
Acetone	Data not readily available	-	Zwitterionic buffers generally have poor solubility in less polar organic solvents.
Dimethylformamide (DMF)	Data not readily available	-	Zwitterionic buffers generally have poor solubility in less polar organic solvents.

Experimental Protocol: Determination of Thermodynamic Solubility

The following protocol outlines a general method for determining the thermodynamic (equilibrium) solubility of TAPSO in a given solvent. This method, often referred to as the "shake-flask" method, is considered the gold standard for solubility measurement.

1. Materials:

- TAPSO (crystalline powder)
- Solvent of interest (e.g., water, ethanol, DMSO)
- Analytical balance
- Vials with screw caps (e.g., glass or polypropylene)
- Constant temperature shaker or incubator
- Syringe filters (e.g., 0.22 μm PVDF or PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Evaporative Light Scattering Detector - ELSD) or other quantitative analytical instrumentation.
- Volumetric flasks and pipettes

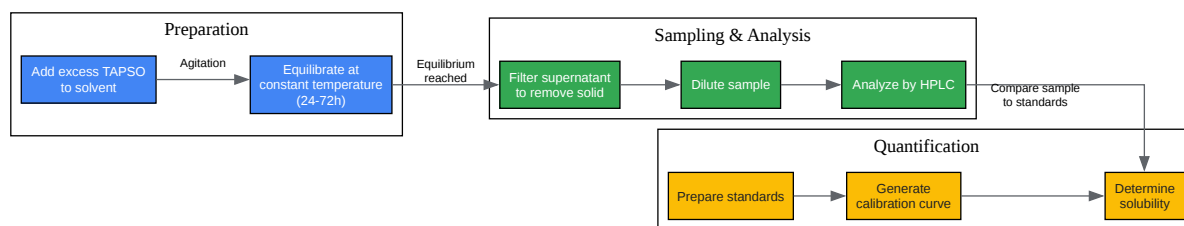
2. Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of TAPSO powder to a vial containing a known volume of the solvent. The excess solid should be clearly visible.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker or incubator set to the desired temperature (e.g., 25°C or 37°C).
 - Agitate the samples for a sufficient period to ensure equilibrium is reached (typically 24-72 hours). The solution should remain in contact with the excess solid throughout this period.

- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter into a clean vial. This step is critical to remove any undissolved solid particles.
 - Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantification:
 - Prepare a series of standard solutions of TAPSO of known concentrations.
 - Analyze the standard solutions and the diluted sample solution using a validated analytical method (e.g., HPLC).
 - Construct a calibration curve from the response of the standard solutions.
 - Determine the concentration of TAPSO in the diluted sample by interpolating from the calibration curve.
 - Calculate the original concentration of TAPSO in the saturated solution, taking into account the dilution factor. This value represents the thermodynamic solubility.

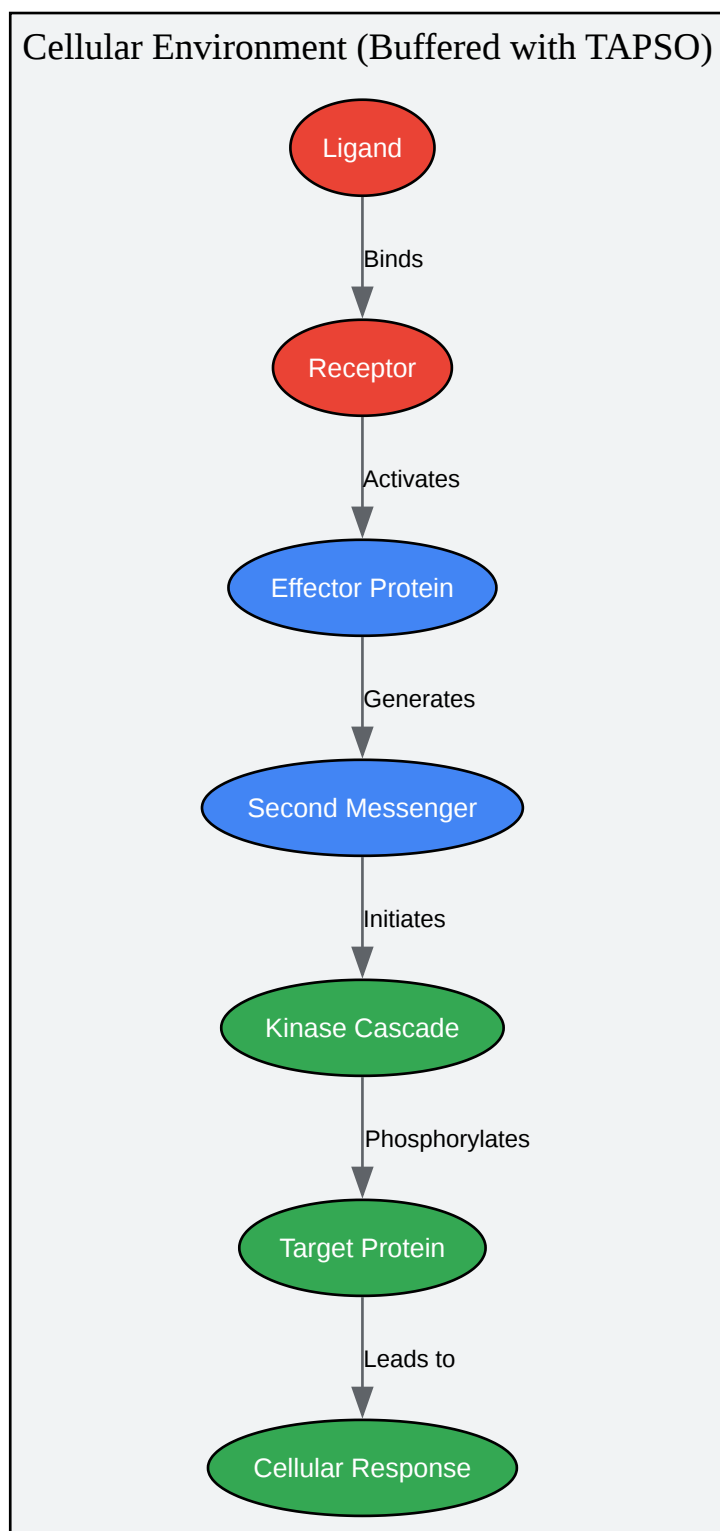
Visualizing the Experimental Workflow

The following diagrams illustrate the key steps in the experimental determination of TAPSO solubility and a general representation of a signaling pathway where a buffer like TAPSO would be crucial for maintaining pH.



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Caption: Experimental workflow for determining the thermodynamic solubility of TAPSO.



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